

# An In-depth Technical Guide to the Structure and Reactivity of Oxoacetic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Glyoxylic acid

Cat. No.: B1671967

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Oxoacetic acid, also known as **glyoxylic acid**, is a C2 carboxylic acid of significant interest in organic synthesis and biochemistry.[1] Its dual functionality, possessing both an aldehyde and a carboxylic acid group, imparts a unique reactivity profile that makes it a versatile building block for a wide array of molecular architectures, including pharmaceuticals, agrochemicals, and fine chemicals.[2][3] This technical guide provides a comprehensive overview of the structure and reactivity of oxoacetic acid, with a focus on quantitative data, detailed experimental protocols, and visualization of key chemical and biochemical pathways.

## Structure and Physicochemical Properties

Oxoacetic acid is an organic compound with the chemical formula  $C_2H_2O_3$ . [1] While often depicted in its anhydrous aldehydic form, its structure in different phases and solutions is more complex.

## Nomenclature and Identifiers

The compound is recognized by several names and chemical identifiers:

- Preferred IUPAC Name: Oxoacetic acid[1]
- Systematic IUPAC Name: Oxoethanoic acid[1]

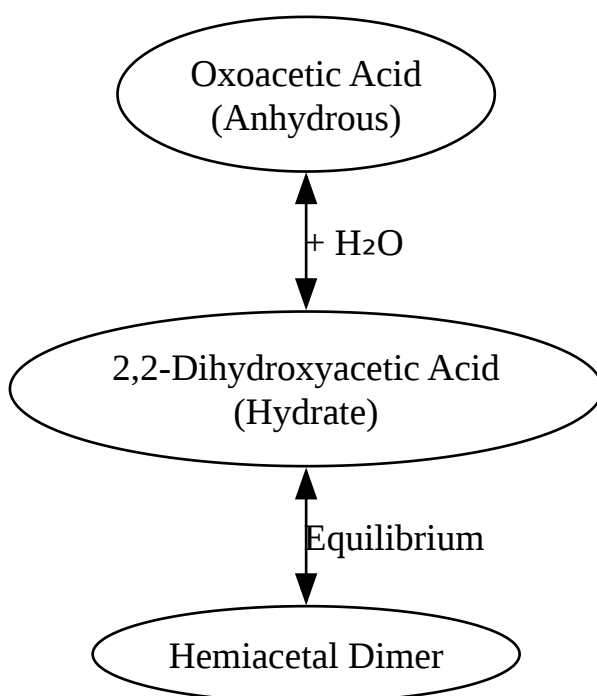


- Other Names: **Glyoxylic acid**, Formylformic acid, Glyoxalic acid, 2-Oxoacetic acid[1][4]
- CAS Number: 298-12-4[1]
- SMILES: C(=O)C(=O)O[1]
- InChI: InChI=1S/C2H2O3/c3-1-2(4)5/h1H,(H,4,5)[1]

## Structural Forms

In the solid state and in aqueous solutions, oxoacetic acid predominantly exists in forms other than the simple aldehyde.

- Anhydrous Form: The basic structure consists of a carboxylic acid group directly attached to an aldehyde group.
- Hydrated Form (Monohydrate): In the presence of water, the aldehyde group rapidly hydrates to form a geminal diol, 2,2-dihydroxyacetic acid.[1] This is the most common form of **glyoxylic acid**. The equilibrium for this hydration lies heavily towards the diol.[1]
- Dimeric Form: In solution, the monohydrate can exist in equilibrium with a hemiacetal dimer.[1][5]





[Click to download full resolution via product page](#)

## Quantitative Physicochemical and Structural Data

A summary of the key quantitative properties of oxoacetic acid is presented in the table below for easy comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>2</sub> H <sub>2</sub> O <sub>3</sub>	[1]
Molar Mass	74.035 g/mol	[1]
Melting Point	80 °C (anhydrous)	[1]
Boiling Point	111 °C	[1]
pKa	3.18, 3.32	[1][6]
Bond Lengths (Å) - Dihydroxyacetic Acid		
C-C	1.522	[7]
C-O (alcoholic)	1.400, 1.404	[7]
Bond Angles (°) - Dihydroxyacetic Acid		
(H)O-C-O(H)	112.4	[7]

## Reactivity of Oxoacetic Acid

The presence of both a carboxylic acid and a highly reactive aldehyde functional group dictates the reactivity of oxoacetic acid.

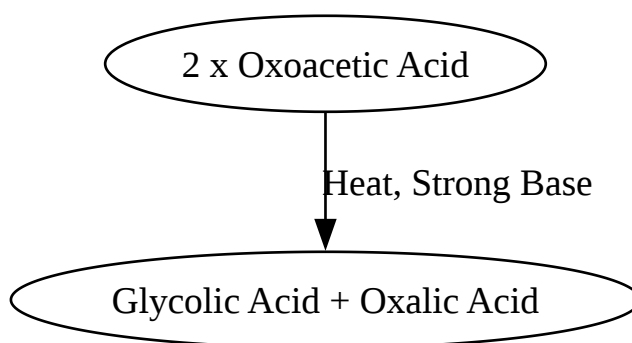
## Reactions of the Aldehyde Group

- Electrophilic Aromatic Substitution: Oxoacetic acid reacts with phenols in an electrophilic aromatic substitution to yield hydroxymandelic acid derivatives. This reaction is a cornerstone in the synthesis of several pharmaceuticals.[1] For instance, reaction with



phenol produces 4-hydroxymandelic acid, a precursor to the drug atenolol, and reaction with guaiacol is a key step in the synthesis of vanillin.[1]

- **Condensation Reactions:** It readily undergoes condensation reactions with nucleophiles. For example, it condenses with urea and 1,2-diaminobenzene to form heterocyclic compounds. [1]
- **Cannizzaro Reaction:** Upon heating in the presence of a strong base, oxoacetic acid, which lacks  $\alpha$ -hydrogens, undergoes a disproportionation reaction (Cannizzaro reaction) to yield glycolic acid (a reduction product) and oxalic acid (an oxidation product).[1]



[Click to download full resolution via product page](#)

- **Hopkins-Cole Reaction:** This is a specific chemical test for the presence of tryptophan in proteins. In the presence of a strong acid, the indole ring of tryptophan reacts with **glyoxylic acid** to form a purple-colored adduct.[2][8]

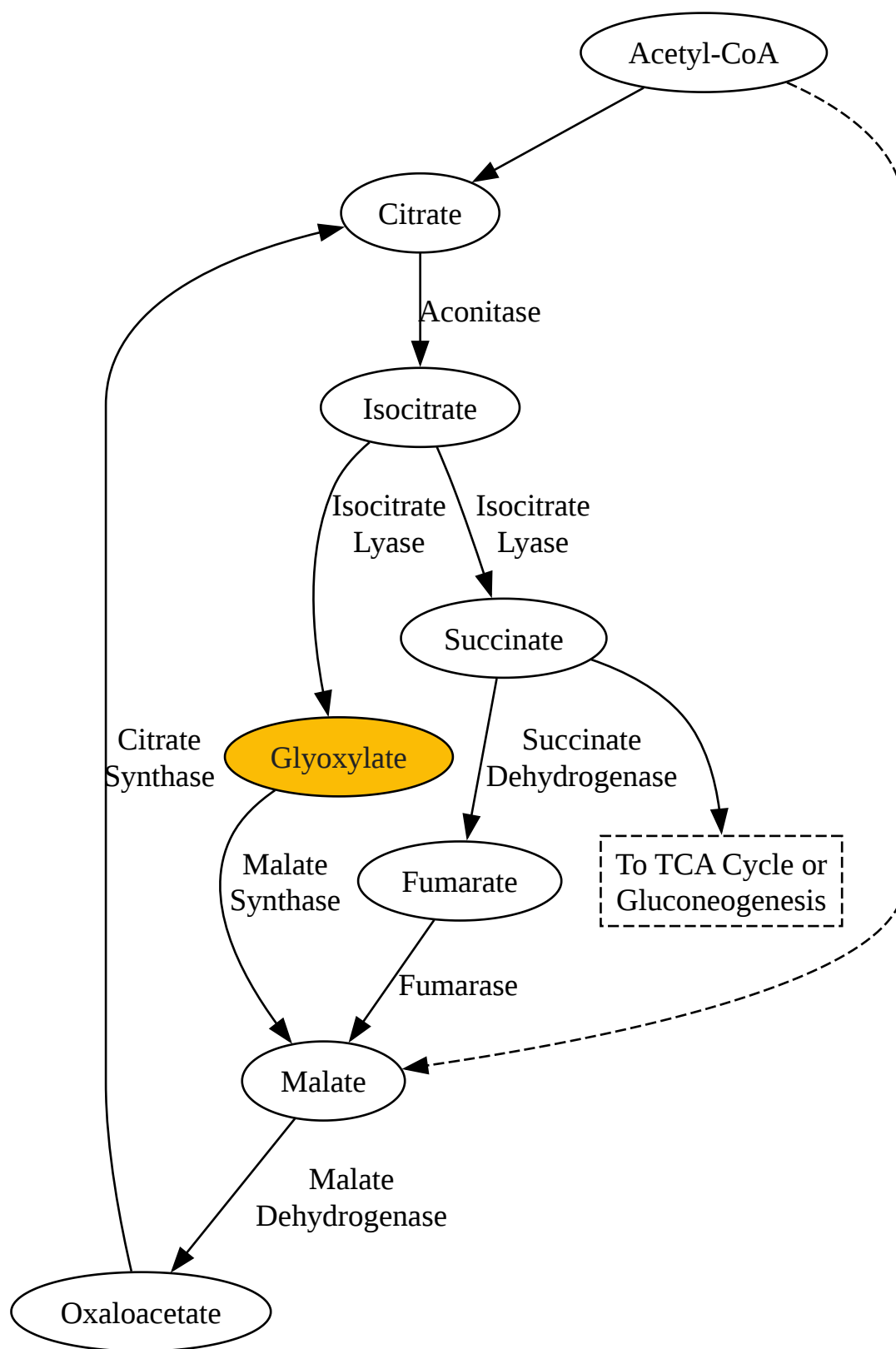
## Reactions of the Carboxylic Acid Group

The carboxylic acid group exhibits typical reactions such as esterification and salt formation.

## Biochemical Reactivity: The Glyoxylate Cycle

In plants, bacteria, protists, and fungi, oxoacetic acid (as its conjugate base, glyoxylate) is a key intermediate in the glyoxylate cycle.[8] This anabolic pathway is a variation of the tricarboxylic acid (TCA) cycle and allows for the net conversion of acetyl-CoA into succinate, which can then be used for carbohydrate synthesis.[8] This is particularly important for organisms growing on fatty acids as their sole carbon source. The two key enzymes unique to the glyoxylate cycle are isocitrate lyase and malate synthase.[9]





[Click to download full resolution via product page](#)

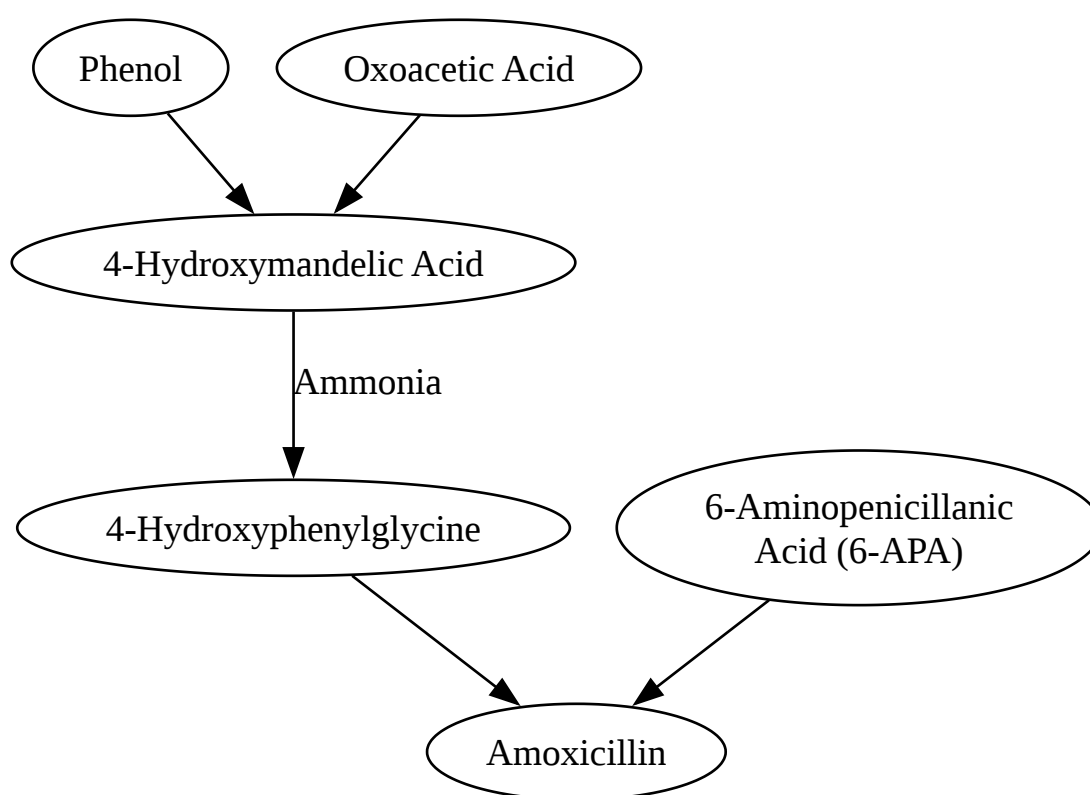


## Role in Drug Development and Synthesis

Oxoacetic acid is a critical starting material and intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs).

### Synthesis of Amoxicillin

The semisynthetic penicillin, amoxicillin, is synthesized using a side chain derived from 4-hydroxyphenylglycine, which in turn can be produced from 4-hydroxymandelic acid, the reaction product of phenol and **glyoxylic acid**.<sup>[1]</sup>

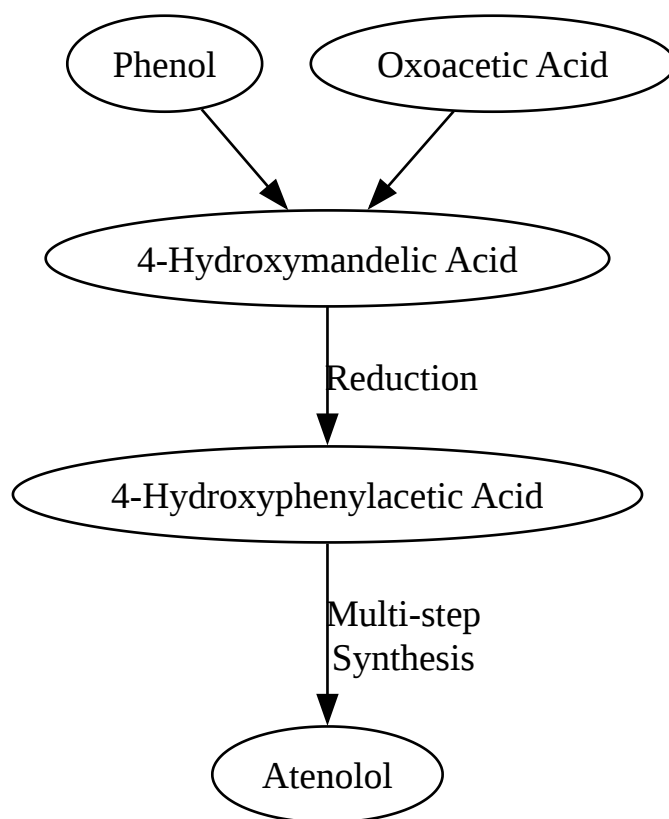


[Click to download full resolution via product page](#)

### Synthesis of Atenolol

The beta-blocker atenolol is synthesized from 4-hydroxyphenylacetic acid, which can be obtained by the reduction of 4-hydroxymandelic acid.<sup>[1]</sup>





[Click to download full resolution via product page](#)

## Experimental Protocols

### Synthesis of 4-Hydroxymandelic Acid from Phenol and Glyoxylic Acid

This protocol describes a general procedure for the condensation of phenol with **glyoxylic acid**.

Materials:

- Phenol
- **Glyoxylic acid** (50% aqueous solution)
- Sodium hydroxide
- Toluene



- Water
- Phase transfer catalyst (e.g., triethyl benzyl ammonium chloride)
- Nitrogen atmosphere

Procedure:

- Under a nitrogen atmosphere with continuous stirring, charge a reaction vessel with phenol and a 50% aqueous solution of **glyoxylic acid**.[\[10\]](#)
- Add a phase transfer catalyst, such as triethyl benzyl ammonium chloride.[\[10\]](#)
- Add a mixed solvent of toluene and water as the reaction medium.[\[10\]](#)
- Control the reaction temperature at 50-70°C.[\[10\]](#)[\[11\]](#)
- Maintain the reaction for several hours (e.g., 5-8 hours).[\[10\]](#)
- After the reaction is complete, cool the mixture and allow the phases to separate.[\[10\]](#)
- The organic phase containing the 4-hydroxymandelic acid can then be subjected to further purification, such as column chromatography.[\[10\]](#)

## Hopkins-Cole Test for Tryptophan

This protocol outlines the qualitative test for tryptophan using Hopkins-Cole reagent (**glyoxylic acid**).

Materials:

- Protein solution (sample)
- Hopkins-Cole reagent (a solution of **glyoxylic acid**)
- Concentrated sulfuric acid

Procedure:

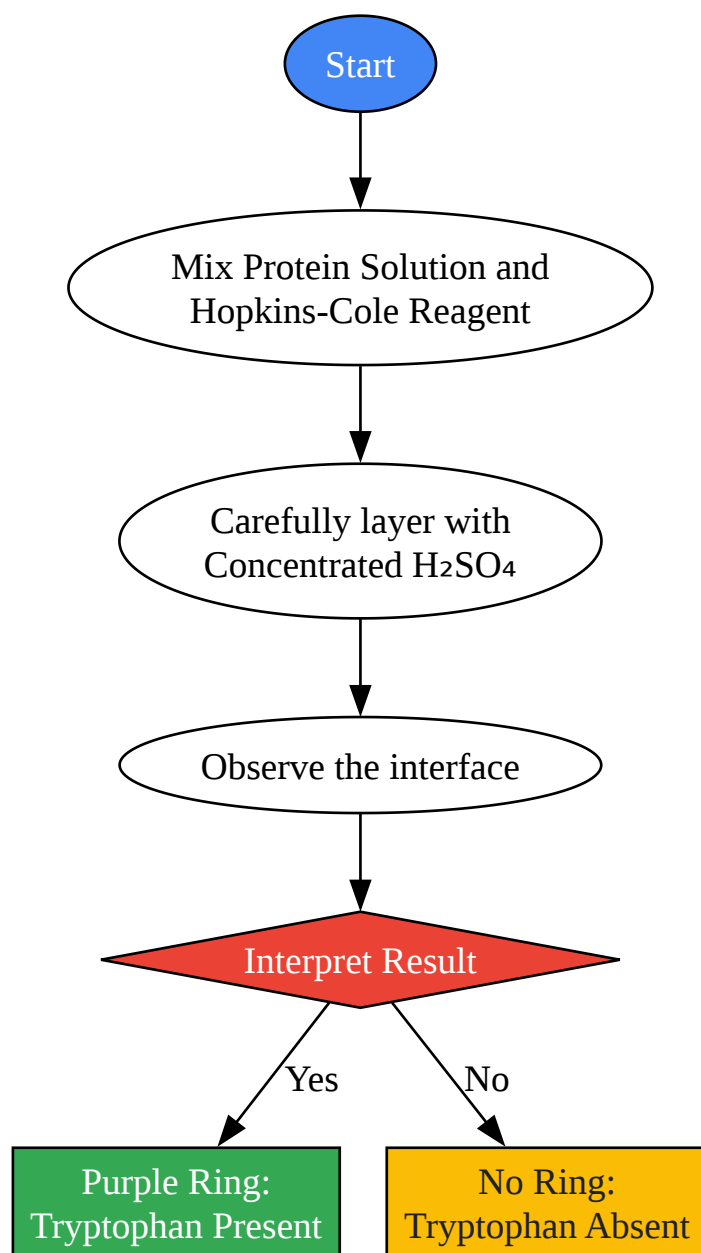


- In a test tube, mix 2 mL of the protein solution with 2 mL of Hopkins-Cole reagent.
- Carefully layer concentrated sulfuric acid down the side of the inclined test tube to form a distinct layer at the bottom.
- Observe the interface between the two layers.

Interpretation:

- Positive Result: The appearance of a purple or violet ring at the junction of the two liquids indicates the presence of tryptophan.[\[3\]](#)
- Negative Result: The absence of a colored ring indicates the absence of tryptophan.[\[3\]](#)





[Click to download full resolution via product page](#)

## Conclusion

Oxoacetic acid is a molecule of fundamental importance with a rich and diverse chemistry. Its unique structure, existing in multiple forms in solution, and the dual reactivity of its aldehyde and carboxylic acid functionalities make it a valuable tool for synthetic chemists and a key metabolite in various biological systems. A thorough understanding of its structure, reactivity, and the experimental conditions governing its transformations is crucial for its effective application in research, drug development, and industrial processes.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Glyoxylic acid - Wikipedia [en.wikipedia.org]
- 2. Hopkins–Cole reaction - Wikipedia [en.wikipedia.org]
- 3. microbenotes.com [microbenotes.com]
- 4. par.nsf.gov [par.nsf.gov]
- 5. assignmentpoint.com [assignmentpoint.com]
- 6. Glyoxylic Acid | C<sub>2</sub>H<sub>2</sub>O<sub>3</sub> | CID 760 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. journals.iucr.org [journals.iucr.org]
- 8. Glyoxylate cycle - Wikipedia [en.wikipedia.org]
- 9. bio.libretexts.org [bio.libretexts.org]
- 10. CN101417942A - Method for preparing p-hydroxymandelic acid - Google Patents [patents.google.com]
- 11. US4337355A - Process for preparing 4-hydroxyphenylacetic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure and Reactivity of Oxoacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671967#oxoacetic-acid-structure-and-reactivity]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)